

Personal protective equipment for handling D-Glucose-d1-1

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Compound of Interest

Compound Name: D-Glucose-d1-1

Cat. No.: B12419361

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Essential Safety and Handling Guide for D-Glucose-d1-1

This guide provides crucial safety, handling, and disposal information for **D-Glucose-d1-1**, a deuterated stable isotope of D-Glucose. While D-glucose is generally not considered hazardous, some suppliers of its deuterated form recommend more stringent precautions.^{[1][2][3]} Therefore, adherence to the comprehensive safety protocols outlined below is essential for maintaining a safe laboratory environment for all researchers, scientists, and drug development professionals.

Hazard Assessment and Personal Protective Equipment (PPE)

The hazard classification for **D-Glucose-d1-1** can vary. Some safety data sheets (SDS) indicate it is not a hazardous substance, while at least one classifies it as harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation.^{[1][3]} Given this variance, it is prudent to adopt a cautious approach and utilize standard laboratory personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	ANSI Z87.1 compliant, with side-shields.	Protects eyes from irritation or injury from airborne particles or splashes.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended.	Prevents direct skin contact and potential irritation.
Body Protection	Laboratory Coat	Full-length.	Shields skin and personal clothing from accidental spills and contamination.

| Respiratory Protection | Dust Mask/Respirator | Type N95 (US) or type P1 (EN143) dust mask. | Recommended when handling the powder in a way that may generate dust. |

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, minimizes risks and ensures procedural consistency.

Step-by-Step Operational Plan

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.
- Preparation and Handling:
 - Work Area: Conduct all handling within a well-ventilated area. Use a designated clean area to prevent contamination.

- Handling: When weighing or transferring the powder, handle it carefully to minimize dust formation. Avoid contact with eyes and skin, and do not breathe in the dust.
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Spill Response:
 - Ensure adequate ventilation and wear appropriate PPE.
 - For spills, sweep or shovel the solid material into a suitable, labeled container for disposal.
 - Avoid actions that generate dust during cleanup.

Step-by-Step Disposal Plan

As **D-Glucose-d1-1** is a chemical compound, it should be disposed of responsibly through a licensed professional waste disposal service.

- Containerization: Place waste **D-Glucose-d1-1** and any contaminated materials (e.g., gloves, weighing paper) into a clearly labeled, sealed container. The label should include the full chemical name.
- Waste Segregation: Store the waste container with other non-hazardous solid chemical waste.
- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for collection and disposal.
- Documentation: Maintain a record of the disposed chemical, including the quantity and date, in your laboratory's inventory or waste log.

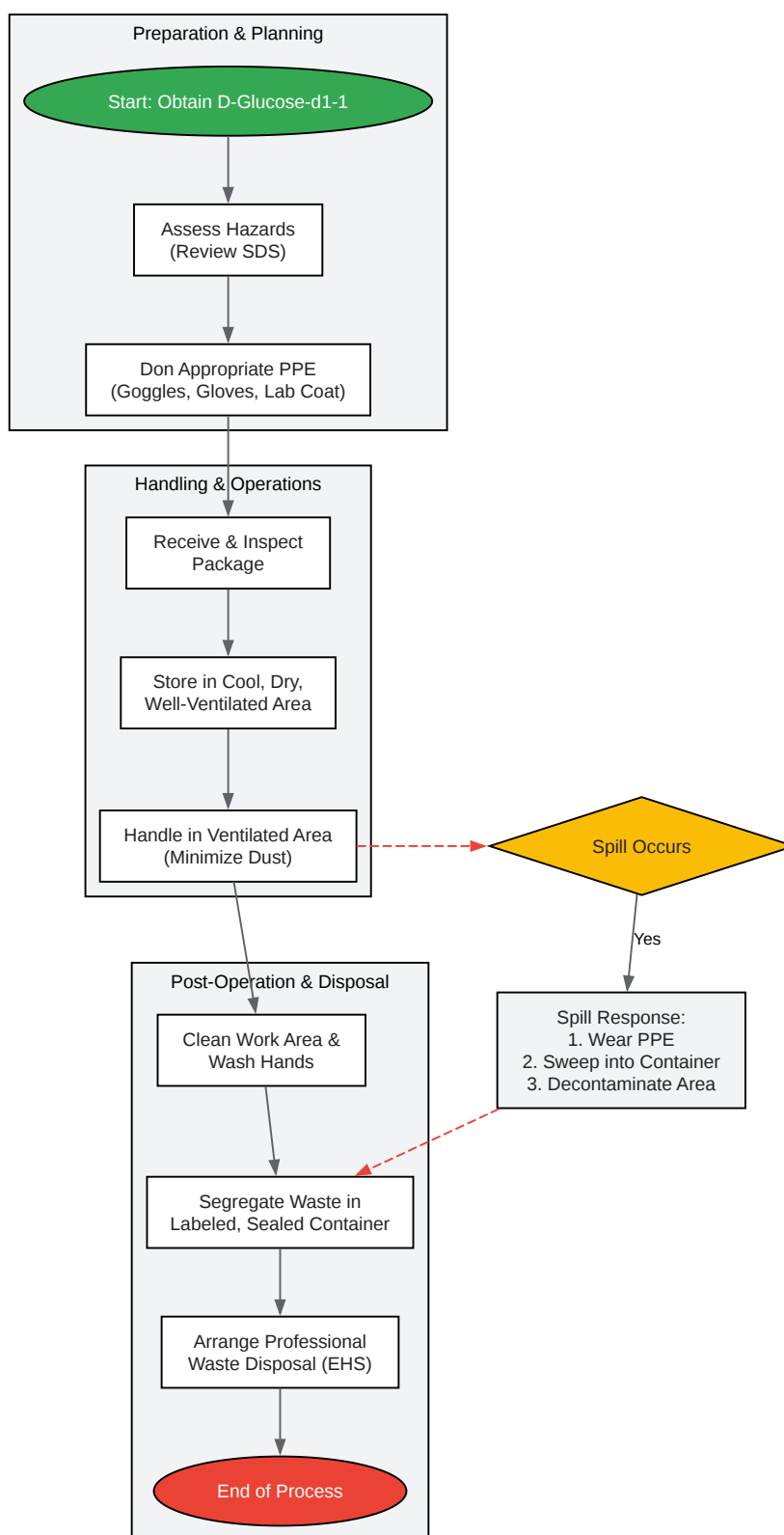
Quantitative Data Summary

The following table summarizes key quantitative data for **D-Glucose-d1-1**.

Property	Value
Molecular Formula	C ₆ H ₁₁ DO ₆
Molecular Weight	181.16 g/mol
Physical State	Solid, powder
Appearance	White
Melting Point	150-152 °C
Solubility	Soluble in water
Storage Class Code	11 (Combustible Solids)

Safety and Handling Workflow

The diagram below illustrates the complete, cyclical workflow for the safe handling and disposal of **D-Glucose-d1-1**, emphasizing key safety checks and decision points throughout the process.



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Caption: Workflow for Safe Handling of **D-Glucose-d1-1**

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